

alpha-D-Galactopyranose structure and stereochemistry

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Compound of Interest

Compound Name: *alpha-D-Galactopyranose*

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An In-Depth Technical Guide to the Structure and Stereochemistry of **alpha-D-Galactopyranose**

Introduction

alpha-D-Galactopyranose is the cyclic hemiacetal form of the monosaccharide D-galactose. [1][2] As a C-4 epimer of glucose, it is a fundamental building block in various biologically significant molecules, including the disaccharide lactose, blood group antigens, and cell surface glycoproteins and glycolipids.[3] Its specific three-dimensional structure and stereochemistry are critical for molecular recognition events, enzymatic processing, and its overall function in biological systems. This guide provides a detailed examination of its structure, the experimental methods used for its characterization, and its role in biological recognition.

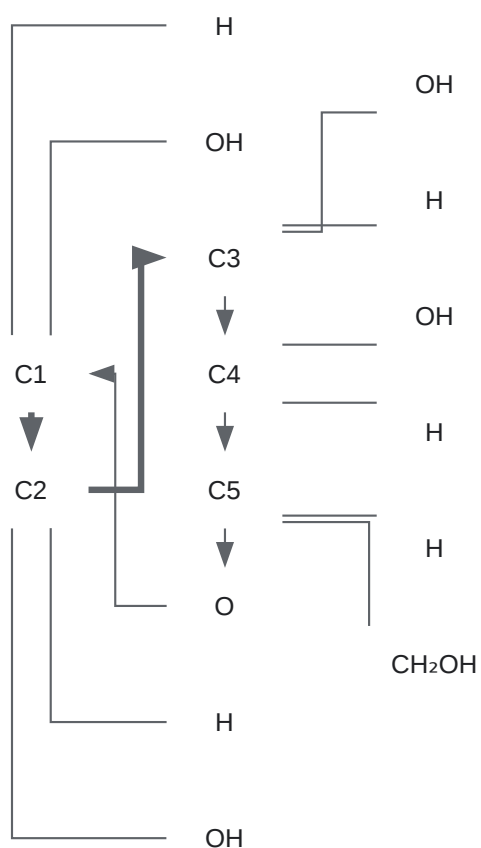
Molecular Structure and Stereochemistry

D-Galactose, an aldohexose, exists in equilibrium between its open-chain and cyclic forms. The pyranose form, a six-membered ring containing five carbon atoms and one oxygen atom, is the most stable in solution. The cyclization occurs through the nucleophilic attack of the hydroxyl group on C-5 onto the aldehyde carbon (C-1), creating a new stereocenter known as the anomeric carbon.

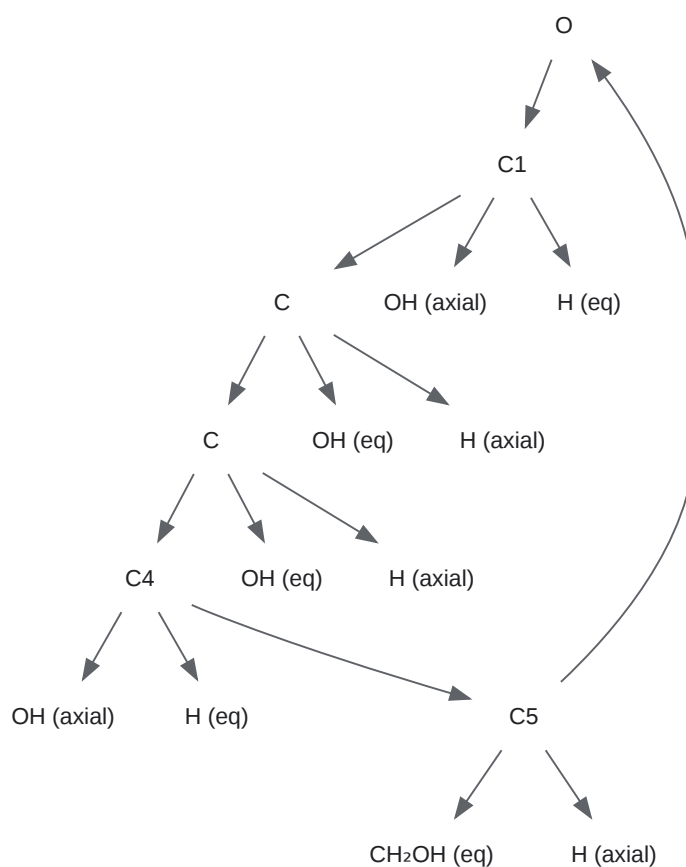
Haworth Projection

The Haworth projection is a conventional way to represent the cyclic structure of monosaccharides in a simplified three-dimensional perspective.^[4] For **alpha-D-Galactopyranose**, the key stereochemical features are:

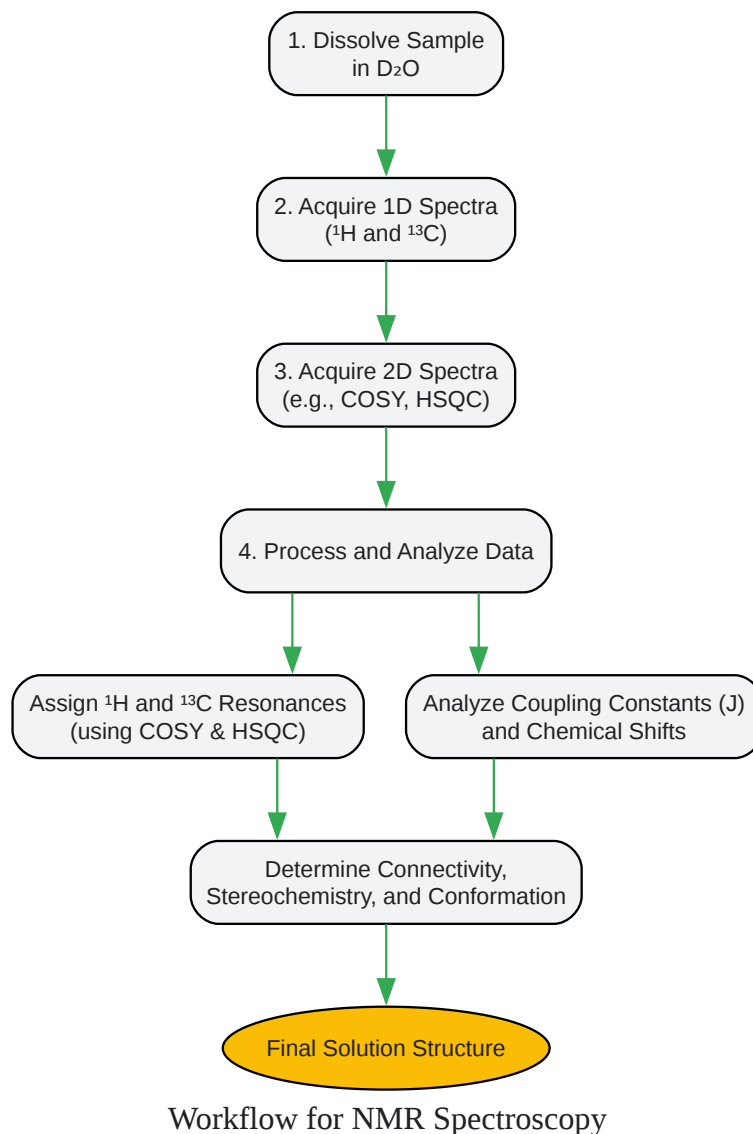
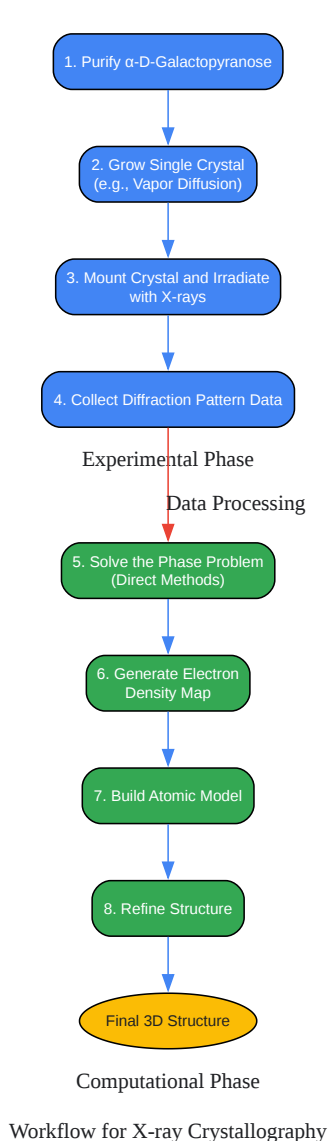
- Anomeric Carbon (C-1): The hydroxyl group is positioned below the plane of the ring, which defines it as the alpha (α) anomer.^{[1][5]}
- C-2 and C-3: The hydroxyl groups are directed down and up, respectively.
- C-4: The hydroxyl group is positioned above the plane of the ring, distinguishing it from glucose where this group is below the plane.
- C-5: The exocyclic hydroxymethyl group (-CH₂OH) is positioned above the plane of the ring for the D-configuration.^[5]

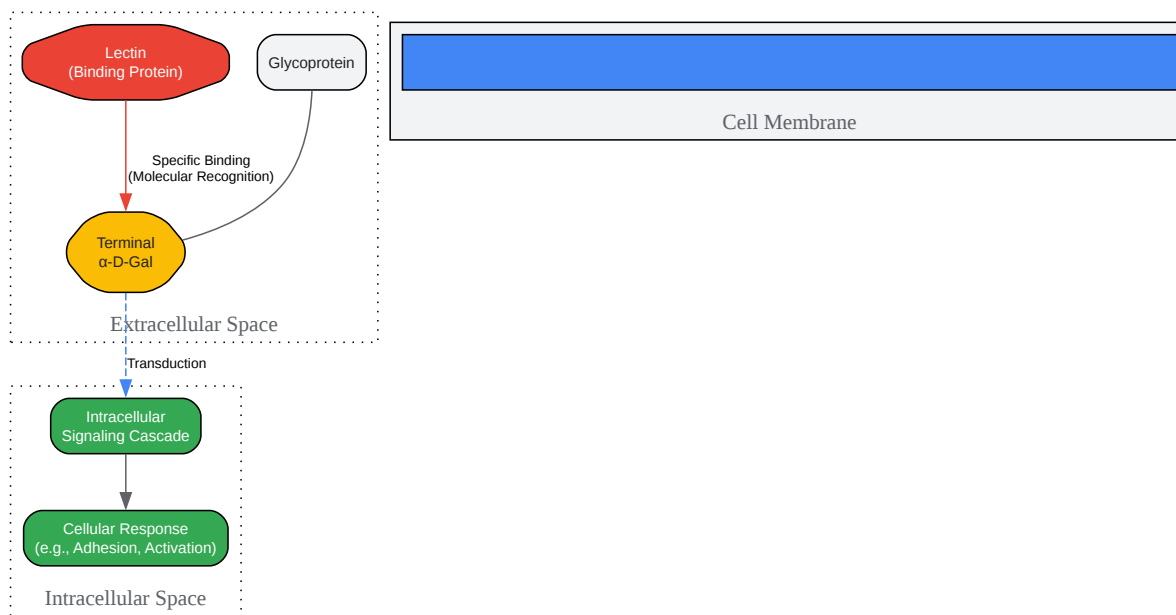


Haworth Projection of alpha-D-Galactopyranose



Chair Conformation of alpha-D-Galactopyranose



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